

Personal protective equipment for handling Captopril disulfide

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Essential Safety and Handling Guide for Captopril Disulfide

This guide provides immediate, essential safety and logistical information for handling **Captopril disulfide** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

When handling **Captopril disulfide**, a comprehensive approach to personal protection is crucial to avoid all personal contact, including inhalation.[1] The following personal protective equipment is recommended:



Protection Type	Specific Recommendations	Rationale & Source
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.	Conforms to EN 166 (EU) or NIOSH (US) standards to protect against dust and splashes.[2][3]
Skin Protection	Handle with chemical- impermeable gloves (e.g., tested to EN 374). Wear a complete protective suit to prevent skin contact.	Gloves must be inspected before use and disposed of properly.[3][4] A full suit is necessary for comprehensive protection.[3]
Respiratory Protection	Use a full-face particle respirator (N100 or P3 type) or a full-face supplied-air respirator.	Required when engineering controls are insufficient or as the sole means of protection. [3] A dust respirator is necessary when handling the powder form.[1]

Engineering controls, such as enclosed local exhaust ventilation or a laminar flow cabinet, are essential, especially at points where dust or fumes may be generated.[1] An emergency shower should be readily accessible.[1]

Operational and Disposal Plans

Handling Procedures:

- General Handling: Avoid all personal contact, including inhalation of dust.[1][4] Handle in a well-ventilated area, preferably within a laboratory hood.[1][5]
- Hygiene Practices: Do not eat, drink, or smoke in the handling area.[1] Wash hands thoroughly with soap and water after handling.[1] Contaminated work clothes should be laundered separately before reuse.[1]
- Dust Control: Use procedures that do not generate dust. If dust is generated, use appropriate respiratory protection.[1][4]



Storage Requirements:

- Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.
 [1][3] A storage temperature of -20°C is also recommended.
 [6][7]
- Incompatibilities: Store away from oxidizing agents and incompatible materials.[1] Also, keep away from foodstuff containers.[1]
- Container Integrity: Protect containers from physical damage and check regularly for leaks.
 [1]

Disposal Plan:

- Regulations: All waste must be handled in accordance with local, state, and federal regulations.[1]
- Procedure: Disposal may involve burial in a licensed landfill for chemical and pharmaceutical
 wastes or incineration in a licensed facility after mixing with a suitable combustible material.
 [1]
- Containers: Decontaminate empty containers and observe all label safeguards until they are cleaned and destroyed.

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately wash out with fresh running water. Ensure complete irrigation by keeping eyelids apart. Seek medical attention.[1] Removal of contact lenses should only be done by skilled personnel.[1][4]
- Skin Contact: If skin or hair contact occurs, flush with running water and soap if available.
 Remove all contaminated clothing immediately. Seek medical attention if irritation occurs.[1]
 [4]
- Inhalation: If fumes, aerosols, or combustion products are inhaled, remove the individual from the contaminated area to fresh air.[1][4]



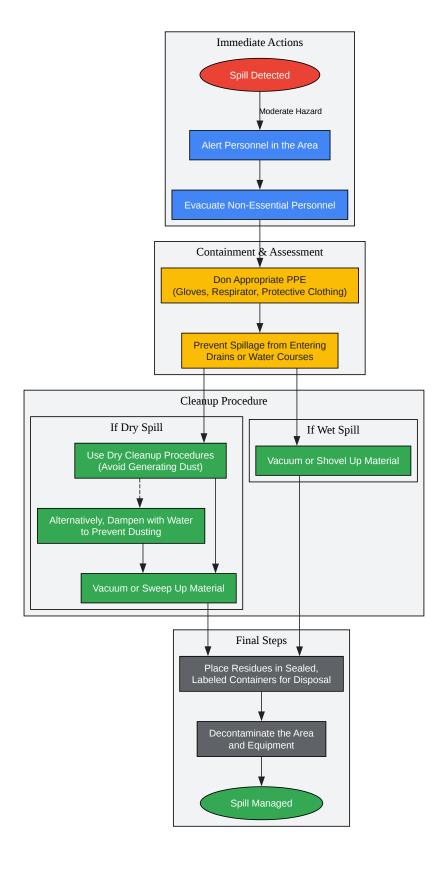
Safety Operating Guide

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• Ingestion: Do NOT induce vomiting. Give water to rinse out the mouth and then provide liquid slowly. Seek medical advice.[1] Never give anything by mouth to an unconscious person.[1] [3]

Spill Response: For minor spills, clean up waste regularly and immediately.[1][4] For larger spills, a more structured response is required. The following workflow outlines the procedure for managing a **Captopril disulfide** spill.





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Caption: Workflow for handling a Captopril disulfide spill.

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Quantitative Data Summary

The following table summarizes key physical and chemical properties of Captopril disulfide.

Property	Value	Source
Molecular Formula	C18H28N2O6S2	[6]
Molecular Weight	432.55 g/mol	[6]
Physical State	Crystalline powder; Solid	[1][6]
Color	White to Off-White	[6]
Melting Point	224-226°C (451.5-453°F)	[1][6]
Solubility	Partly miscible in water. Soluble in DMSO (slightly), Ethanol (slightly), Methanol (slightly).	[1][6]
Storage Temperature	-20°C	[6][7]
HS Code	2933999552	[6]

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